

Aldoxycarb (CAS RN 1646-88-4): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aldoxycarb

Cat. No.: B1666834

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Abstract

Aldoxycarb, also known as aldicarb sulfone, is a carbamate pesticide and a major metabolite of aldicarb.[1][2] It is a systemic insecticide and nematicide effective against a variety of sucking pests.[2][3] This document provides an in-depth technical overview of **aldoxycarb**, including its chemical and physical properties, toxicological profile, mechanism of action, metabolic pathways, and environmental fate. Detailed experimental protocols for its analysis, toxicity assessment, and enzymatic inhibition assays are provided to support research and development activities.

Chemical and Physical Properties

Aldoxycarb is a white crystalline solid with a slightly sulfurous odor.[1][2] It is highly soluble in water, which contributes to its potential for mobility in soil and leaching into groundwater.[4][5] Key chemical and physical properties are summarized in the table below.

Property	Value	Reference
CAS Registry Number	1646-88-4	[1]
Molecular Formula	C ₇ H ₁₄ N ₂ O ₄ S	[2]
Molecular Weight	222.26 g/mol	[2]
IUPAC Name	2-methyl-2-(methylsulfonyl)propanal O-[(methylamino)carbonyl]oxime	[6]
Synonyms	Aldicarb sulfone, Standak, Sulfocarb, UC 21865	[1][2]
Physical State	White crystalline powder at 20°C	[1]
Melting Point	140–142 °C	[1]
Vapor Pressure	9 x 10 ⁻⁵ mm Hg at 25°C	[1]
Water Solubility	10 g/L (10,000 mg/L) at 25°C	[2][7]
Density	1.35 g/cm ³ at 20°C	[1]

Toxicology

Aldoxycarb exhibits high acute mammalian toxicity and is classified as a Toxicity Category I substance.[1] Its primary mechanism of toxicity is the reversible inhibition of acetylcholinesterase (AChE), an enzyme critical for nerve function.[8][9]

Acute Toxicity Data

Species	Route	LD50/LC50	Toxicity Category	Reference
Rat	Oral	21.4 mg/kg	I	[1]
Rat	Dermal	1000 mg/kg	II	[1]
Rat	Inhalation	0.209 mg/L	II	[1]
Mallard Duck	Oral	33.5 mg/kg	-	[1]
Bobwhite Quail	Dietary	5,706 ppm	-	[1]
Rainbow Trout	-	42.0 ppm	-	[1]
Bluegill Sunfish	-	53.0 ppm	-	[1]
Daphnia	-	0.176 ppb	-	[1]

Other Toxicological Endpoints

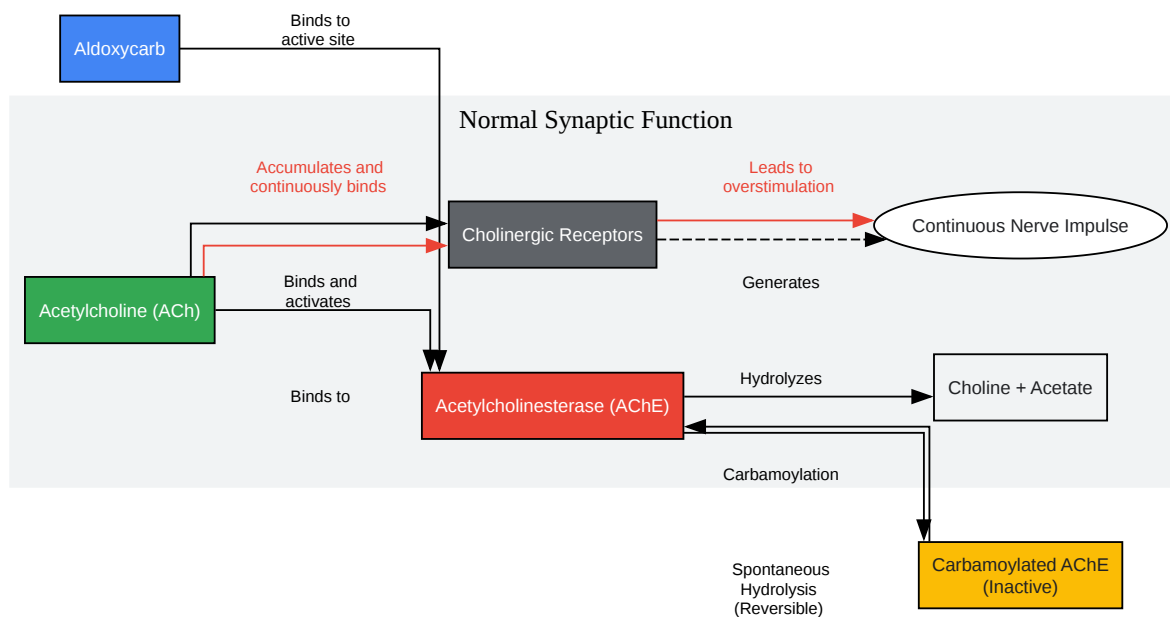
- Dermal Irritation: Non-irritating (Toxicity Category III)[\[1\]](#)
- Eye Irritation: Non-irritating (Toxicity Category IV)[\[1\]](#)
- Neurotoxicity: Not an acute delayed neurotoxic agent at doses up to 250 mg/kg.[\[1\]](#)
- Oncogenicity: Studies in rats and mice were negative for oncogenic effects at levels up to 9.6 mg/kg/day.[\[1\]](#)
- Teratogenicity: Studies in rats and rabbits were negative for teratogenic effects at levels up to 9.6 mg/kg.[\[1\]](#)
- Reproduction: No effects on reproduction were observed at levels up to 9.6 mg/kg.[\[1\]](#)
- Mutagenicity: Studies have shown that **aldoxycarb** is not a mutagen.[\[1\]](#)

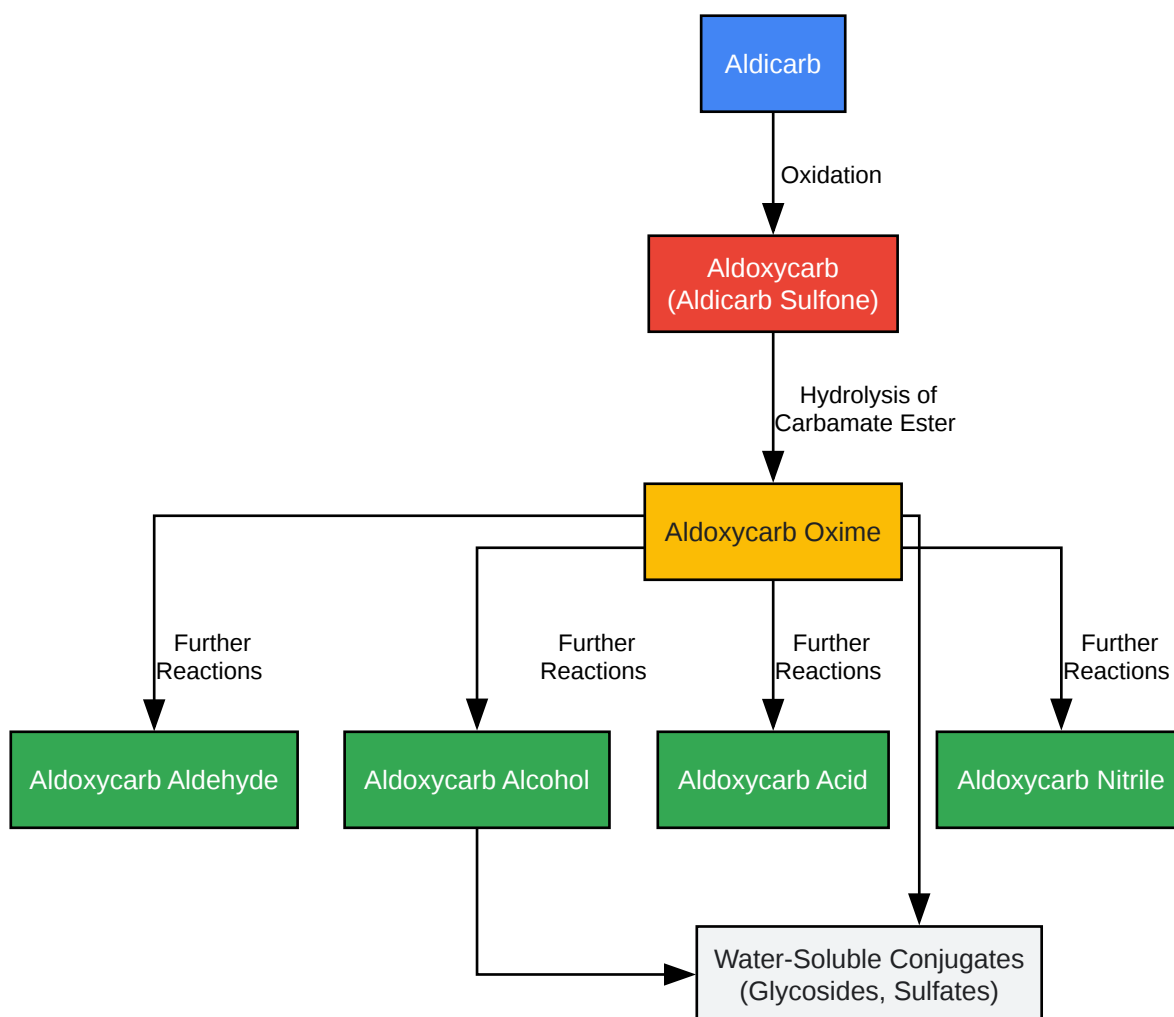
Mechanism of Action: Cholinesterase Inhibition

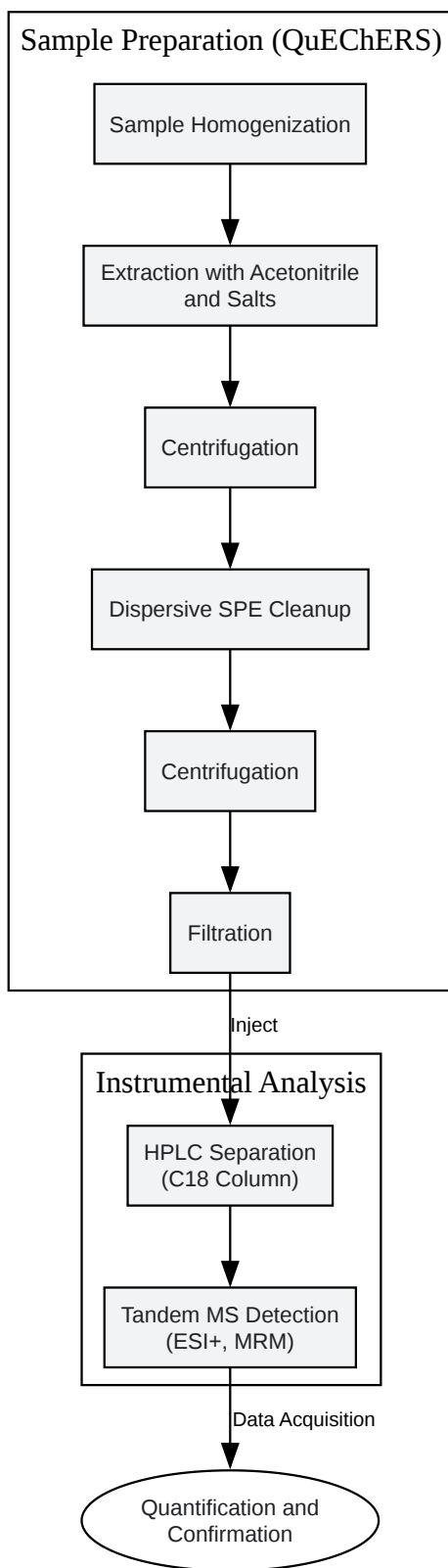
Aldoxycarb, like other carbamate pesticides, exerts its toxic effects by inhibiting the enzyme acetylcholinesterase (AChE).[\[4\]](#)[\[8\]](#) AChE is responsible for the hydrolysis of the

neurotransmitter acetylcholine (ACh) at cholinergic synapses.[8]

The inhibition of AChE by **aldoxycarb** is a reversible process involving the carbamoylation of the serine hydroxyl group in the active site of the enzyme.[8][9] This prevents ACh from binding and being degraded, leading to an accumulation of ACh in the synaptic cleft.[8] The continuous stimulation of cholinergic receptors results in a range of symptoms, including hyper-salivation, lacrimation, muscle twitching, paralysis, and ultimately, death due to respiratory failure.[1][9]







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